

Application Notes and Protocols: Preparation of Alisertib Stock Solution

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Compound of Interest

Compound Name: AZ683
Cat. No.: B15580366

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Alisertib (MLN8237) is a potent and selective, orally bioavailable inhibitor of Aurora A kinase (AAK) with an IC₅₀ of 1.2 nM in cell-free assays.[1][2][3] It exhibits over 200-fold selectivity for Aurora A over the structurally related Aurora B kinase.[1][2] Aurora A kinase is a crucial serine/threonine kinase that plays a significant role in mitotic progression, including centrosome maturation and separation, and bipolar spindle assembly.[4][5][6] Overexpression of Aurora A is linked to oncogenesis, making it a key therapeutic target in cancer research.[5] Alisertib's mechanism of action involves binding to Aurora A, leading to mitotic spindle abnormalities, cell cycle arrest, and ultimately inducing apoptosis and autophagy in cancer cells.[3][7] These application notes provide detailed protocols for the preparation, storage, and handling of Alisertib stock solutions for in vitro and in vivo research.

Quantitative Data Summary

The following tables summarize the key quantitative data for Alisertib solubility, storage, and stability.

Table 1: Solubility of Alisertib

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 mg/mL[1]	192.7 mM[1]	Use fresh, moisture-free DMSO.[1]
DMSO	≥25.95 mg/mL[2]	>10 mM[2]	Warming at 37°C and/or sonication may be required to achieve higher concentrations. [2]
DMSO	86.7 mg/mL[8]	167.08 mM[8]	Sonication is recommended.[8]
DMSO	25 mg/mL[3]	48.18 mM[3]	Ultrasonic assistance is needed.[3]
Water	Insoluble[1]	Insoluble[1]	
Ethanol	Insoluble[1]	Insoluble[1]	

Table 2: Storage and Stability of Alisertib

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1][3][8]
Powder	4°C	2 years[3]
In Solvent (e.g., DMSO)	-80°C	1 year[1][3][8]
In Solvent (e.g., DMSO)	-20°C	1 month[1] to 6 months[3]

Note: It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. [1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Alisertib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM Alisertib stock solution in DMSO.

Materials:

- Alisertib powder (MW: 518.92 g/mol)^[3]
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Pre-warming: Before opening, allow the Alisertib vial to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of Alisertib powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.19 mg of Alisertib.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 518.92 \text{ g/mol} = 0.00519 \text{ g} = 5.19 \text{ mg}$
- Dissolution: Add the appropriate volume of fresh DMSO to the Alisertib powder. For the example above, add 1 mL of DMSO.

- **Mixing:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If solubility issues arise, gentle warming in a 37°C water bath for 10 minutes or brief sonication can facilitate dissolution.[2]
- **Sterilization (Optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. Store the aliquots at -80°C for long-term stability (up to 1 year).[1][3][8]

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution into a cell culture medium for treating cells.

Materials:

- 10 mM Alisertib stock solution in DMSO
- Pre-warmed complete cell culture medium (e.g., RPMI 1640 or McCoy's 5A with 10% FBS) [8][9]
- Sterile conical tubes or microcentrifuge tubes

Procedure:

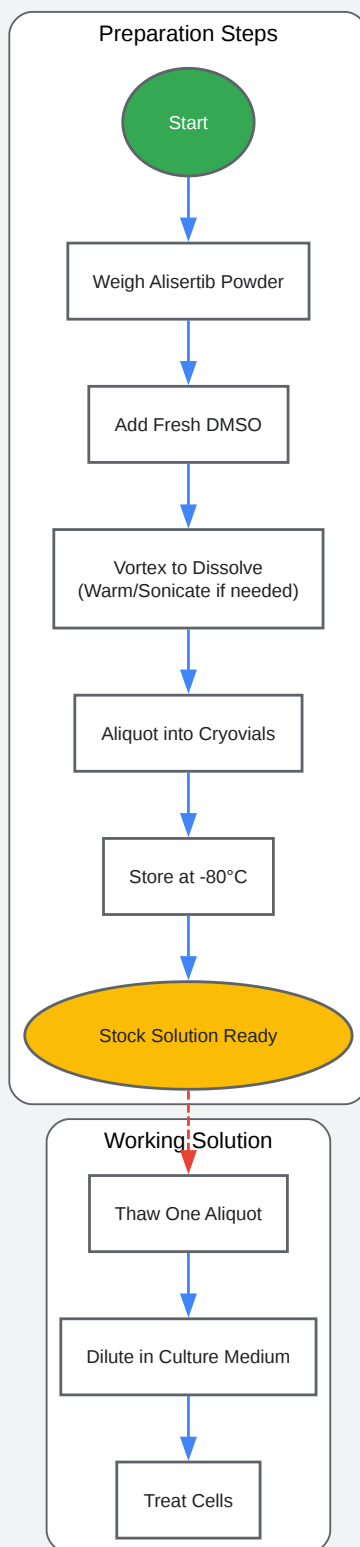
- **Thawing:** Thaw a single aliquot of the 10 mM Alisertib stock solution at room temperature.
- **Serial Dilution (Recommended):** To achieve accurate final concentrations (typically in the nM to low µM range for Alisertib), it is best to perform serial dilutions.
- **Final Dilution:** Directly add the required volume of the stock or intermediate dilution to the pre-warmed cell culture medium to achieve the desired final concentration.
 - **Example:** To make 10 mL of media with a final Alisertib concentration of 100 nM:
 - Add 1 µL of the 10 mM stock solution to 10 mL of culture medium.

- **Mixing:** Mix immediately and thoroughly by gentle inversion or pipetting to ensure a homogenous solution.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.5%, and ideally below 0.1%.[\[10\]](#)
- **Application:** Use the freshly prepared working solution to treat cells immediately. For long-term experiments (e.g., >48-72 hours), it is advisable to refresh the medium with a freshly diluted compound to maintain a consistent effective concentration.[\[10\]](#)

Visualizations

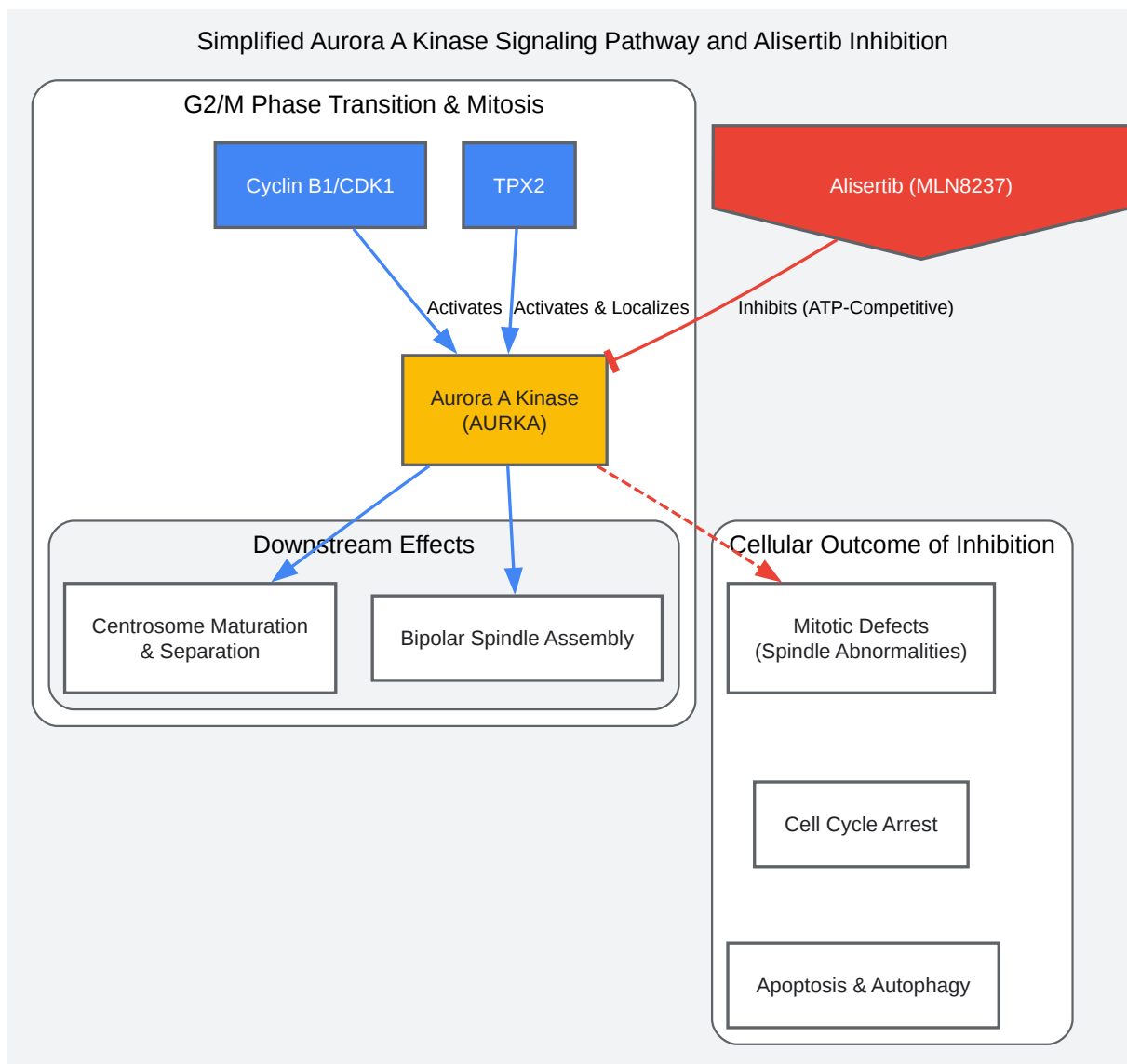
Workflow and Signaling Pathway Diagrams

Workflow for Alisertib Stock Solution Preparation



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Caption: A flowchart illustrating the key steps for preparing and storing a concentrated Alisertib stock solution and its subsequent dilution for experimental use.



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Caption: A diagram showing the activation of Aurora A Kinase during mitosis and its inhibition by Alisertib, leading to mitotic defects and cell death.

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